

Application of C.I. Disperse Blue 165 in Direct Printing on Synthetic Fabrics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse blue 165

Cat. No.: B1295748

[Get Quote](#)

Abstract

This document provides detailed application notes and protocols for the use of C.I. **Disperse Blue 165** in the direct printing of synthetic fabrics, with a primary focus on polyester. It is intended for researchers and scientists in the fields of textile chemistry and material science. The protocols outlined herein cover fabric preparation, print paste formulation, printing procedures, and post-treatment processes. Quantitative data on the dye's performance, including colorfastness properties, are summarized for comparative analysis. Additionally, a generalized experimental workflow is visualized to facilitate a clear understanding of the direct printing process.

Introduction

C.I. **Disperse Blue 165** is a monoazo disperse dye known for its navy-blue shade and is primarily used for dyeing and printing polyester and its blended fabrics.^[1] It exhibits good sublimation fastness and is suitable for high-temperature applications, making it a viable candidate for direct printing processes on synthetic fibers such as polyester, triacetate, and acrylics.^{[1][2]} This document details the methodologies for applying **Disperse Blue 165** in a laboratory setting for direct-to-fabric printing.

Properties of C.I. Disperse Blue 165

A summary of the key properties of C.I. **Disperse Blue 165** is presented in the table below.

Property	Value
C.I. Name	Disperse Blue 165
C.I. Number	11077
CAS Number	41642-51-7[2]
Molecular Formula	C ₂₀ H ₁₉ N ₇ O ₃ [2]
Molecular Weight	405.41 g/mol [2]
Chemical Class	Monoazo
Appearance	Dark blue powder[2][3]
Solubility	Soluble in acetone[4]

Quantitative Performance Data

The colorfastness of fabrics printed with **Disperse Blue 165** is a critical measure of its performance. The following table summarizes typical fastness ratings on polyester fabric. The ratings are based on a scale of 1 to 5, with 5 representing excellent fastness, and lightfastness on a scale of 1 to 8, with 8 being the highest.

Fastness Property	Rating
Light Fastness	5-6[5][6][7]
Washing Fastness (Polyester)	4[5][6][7]
Washing Fastness (Cotton Stain)	5[5][6]
Sublimation Fastness	4-5[7]
Perspiration Fastness	5[2]
Ironing Fastness	4-5[2]

Experimental Protocols

- Fabric: 100% Polyester fabric, pre-scoured

- Dye: C.I. **Disperse Blue 165**
- Thickener: Sodium alginate or a synthetic equivalent
- Dispersing Agent: Suitable for disperse dyes
- Wetting Agent: Non-ionic surfactant
- pH Control: Acetic acid or ammonium sulfate
- Other Chemicals: Urea (optional, as a dye solvent and humectant), a defoamer, and sodium chlorate (oxidizing agent, optional).^[8]
- Equipment: Laboratory scale, magnetic stirrer, pH meter, screen printing apparatus (or other direct printing method), steamer or laboratory oven, washing machine.

Prior to printing, it is crucial to prepare the polyester fabric to ensure optimal dye uptake and print quality.

- Scouring: The fabric should be scoured to remove any impurities, oils, and sizing agents. This can be done by washing the fabric in a solution containing a non-ionic detergent and soda ash at 60-80°C for 30-60 minutes.
- Rinsing: Thoroughly rinse the fabric with warm and then cold water to remove all scouring agents.
- Drying: Dry the fabric completely before printing.

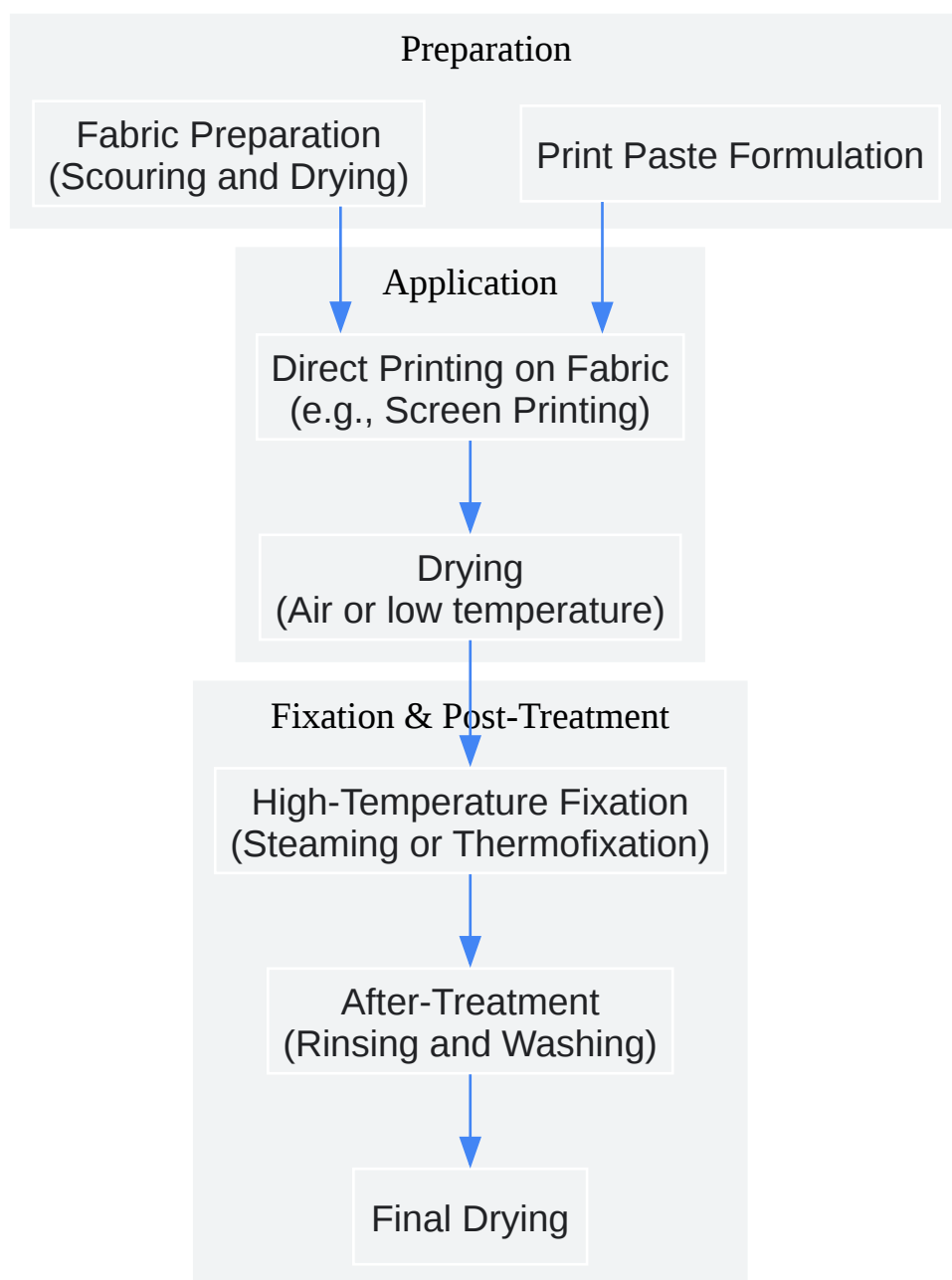
The following is a general recipe for a print paste suitable for screen printing. Adjustments may be necessary based on the specific thickener used and desired viscosity.

Component	Quantity (parts by weight)	Purpose
C.I. Disperse Blue 165	2-4	Colorant
Dispersing Agent	1-2	Ensures uniform dye dispersion
Wetting Agent	1	Improves paste flow and fabric wetting
Urea (optional)	5	Increases dye solubility and color yield
Acetic Acid	to pH 5-6	pH control for optimal fixation
Thickener Stock Paste	85-90	Provides viscosity for printing
Water	to 100	Solvent

Preparation Procedure:

- In a beaker, create a slurry of the **Disperse Blue 165** dye, dispersing agent, and a small amount of cold water.
- Add urea (if used) and the remaining water, and stir until a smooth dispersion is achieved.
- Slowly add this dispersion to the thickener stock paste under constant stirring.
- Add the wetting agent and adjust the pH to 5-6 using acetic acid.[\[4\]](#)
- Continue stirring for 15-20 minutes to ensure a homogenous print paste.

The direct printing process involves the application of the print paste onto the fabric, followed by drying and fixation.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for direct printing on synthetic fabrics.

- **Application:** Apply the print paste to the prepared polyester fabric using the chosen method (e.g., screen printing, digital printing).
- **Drying:** Dry the printed fabric thoroughly at a low temperature (e.g., 80-100°C) to avoid premature dye sublimation.

Fixation is the most critical step for ensuring the dye penetrates the fiber and achieves good fastness properties.

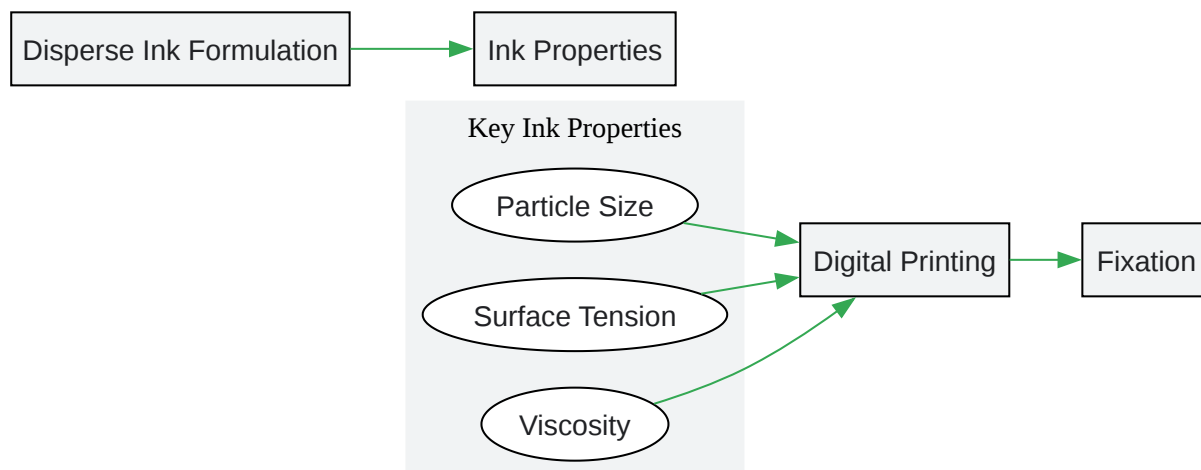
- High-Temperature Steaming: Steam the dried fabric at 170-180°C for 7-10 minutes.
- Thermofixation (Hot Air): Alternatively, treat the fabric in a hot air oven at 190-210°C for 1-2 minutes.

After fixation, unfixed dye must be removed from the fabric surface.

- Rinsing: Rinse the fabric in cold water to remove the thickener and other print paste auxiliaries.
- Reduction Clearing: A reduction clearing bath is often recommended to improve wash fastness. This involves treating the fabric in a bath containing sodium hydrosulfite and sodium hydroxide at 60-70°C for 10-15 minutes.
- Hot and Cold Rinsing: Rinse the fabric thoroughly with hot water followed by cold water.
- Drying: Dry the final printed fabric.

Digital Textile Printing Considerations

Disperse Blue 165 can also be formulated into inks for digital direct-to-fabric printing. The formulation of such inks is more complex and requires precise control of physical properties.



[Click to download full resolution via product page](#)

Caption: Key relationships in digital disperse ink printing.

For digital printing inks, key parameters that must be optimized include:

- **Particle Size:** The dye particles must be milled to a very fine and uniform size (typically below 250 nm) to prevent nozzle clogging.[9]
- **Viscosity and Surface Tension:** These properties must be carefully controlled to match the specifications of the printhead for stable droplet formation.[10]
- **Ink Formulation:** Digital inks often contain humectants (like diethylene glycol), dispersants, and water-based polymers to ensure stability and jettability.[10]

Recent research has also explored the development of thermosensitive disperse dye inks that can be printed on untreated polyester fabrics, reducing the need for chemical pre-treatment and thus offering a more environmentally friendly process.[11][12]

Conclusion

C.I. **Disperse Blue 165** is a versatile dye suitable for the direct printing of polyester and other synthetic fabrics. By following the detailed protocols for fabric preparation, print paste

formulation, and post-treatment, high-quality prints with good colorfastness can be achieved. For digital applications, careful formulation and control of the ink's physical properties are paramount for reliable printing performance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Low Price High Quality Disperse Blue 165 Dyes Suppliers, Manufacturers, Factory - Fucal Chem [colorfuldyes.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. Disperse Blue 165 | 41642-51-7 [chemicalbook.com]
- 4. sdinternational.com [sdinternational.com]
- 5. Skycron® Disperse Blue 165/BBLs 200% Fabric Dye for Polyester - Disperse Blue 165 and Disperse Blue [tiankunchem.en.made-in-china.com]
- 6. Skycron® Disperse Blue 165/BBLs 200% Polyester Fabric Dye - Disperse Blue 165, Disperse Blue | Made-in-China.com [m.made-in-china.com]
- 7. Skycron® Disperse Blue BBLs(B165) - Buy Disperse Dyestuff, Disperse Dye In Textile, Disperse Blue Dye Product on TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 8. textilelearner.net [textilelearner.net]
- 9. imaging.org [imaging.org]
- 10. researchgate.net [researchgate.net]
- 11. pubs.acs.org [pubs.acs.org]
- 12. Direct Printing of Disperse Dye Inks to Polyester Fabrics without Chemical Pretreatment - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application of C.I. Disperse Blue 165 in Direct Printing on Synthetic Fabrics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295748#application-of-disperse-blue-165-in-direct-printing-on-synthetic-fabrics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com